

Proper Disposal of IZCZ-3: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: IZCZ-3

Cat. No.: B10828285

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For researchers, scientists, and drug development professionals handling **IZCZ-3**, a potent c-MYC transcription inhibitor, adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental protection. This guide provides essential, step-by-step information for the safe handling and disposal of **IZCZ-3**, ensuring compliance with safety regulations.

Chemical Identification:

- Name: **IZCZ-3**
- Chemical Name: 9-ethyl-3-[1-(4-methoxyphenyl)-4,5-bis[4-(4-methylpiperazin-1-yl)phenyl]imidazol-2-yl]carbazole
- CAS Number: 2223019-53-0

IZCZ-3 is intended for research use only and is not for human or veterinary use.

Immediate Safety and Handling

Before any disposal procedures, it is imperative to take the following safety precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.

- Ventilation: Handle **IZCZ-3** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or fumes.
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing. In case of accidental contact, follow the first aid measures outlined in the Safety Data Sheet (SDS).

Spill and Accidental Release Measures

In the event of a spill or accidental release of **IZCZ-3**, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from spreading and from entering drains or water courses.
- Cleanup:
 - For solid spills, carefully sweep or vacuum the material, avoiding dust generation. Place the collected material into a designated, labeled container for hazardous waste.
 - For solutions, absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. Place the absorbent material into a sealed container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent or detergent and dispose of the cleaning materials as hazardous waste.

Disposal Procedures

The disposal of **IZCZ-3** and its contaminated materials must be conducted in accordance with federal, state, and local environmental control regulations.

Waste Classification: Unused **IZCZ-3** and any materials contaminated with it should be treated as hazardous chemical waste.

Disposal Steps:

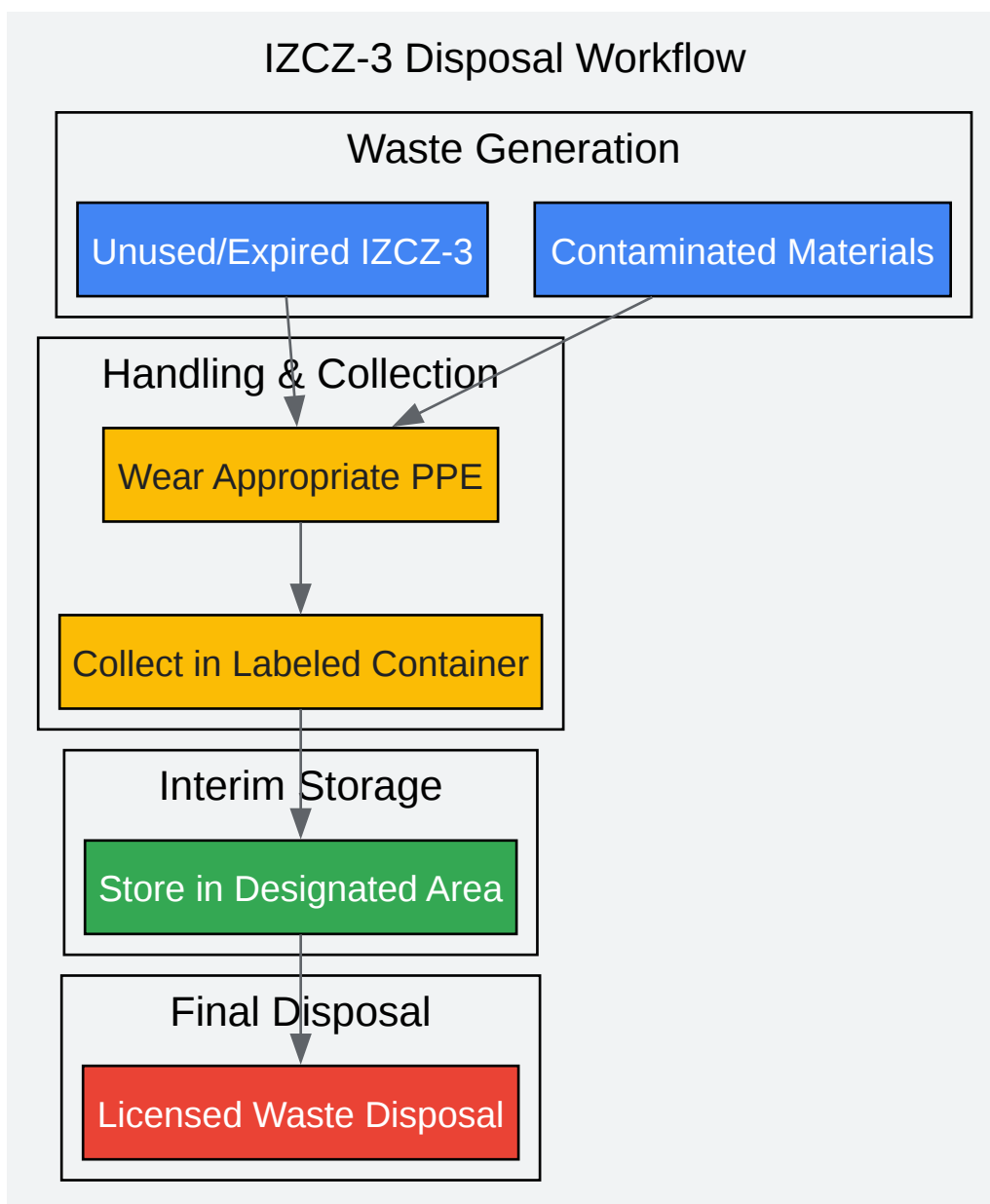
- **Collection:** Collect all waste **IZCZ-3**, including expired or unused product, and any contaminated materials (e.g., gloves, wipes, absorbent pads, glassware) in a designated, properly labeled, and sealed hazardous waste container.
- **Labeling:** Clearly label the waste container with "Hazardous Waste" and the chemical name "**IZCZ-3**".
- **Storage:** Store the waste container in a designated, secure area away from incompatible materials, pending disposal.
- **Professional Disposal:** Arrange for the collection and disposal of the hazardous waste by a licensed and qualified waste disposal company. Do not attempt to dispose of **IZCZ-3** down the drain or in regular trash.

Quantitative Data Summary

Parameter	Value	Source
Chemical Formula	C ₄₆ H ₄₉ N ₇ O	SDS
Molecular Weight	715.93 g/mol	SDS
Appearance	Solid	SDS
Storage Temperature	-20°C to -80°C	SDS

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **IZCZ-3**.



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Caption: A flowchart outlining the key steps for the safe disposal of **IZCZ-3** waste.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **IZCZ-3**, fostering a secure research environment. Always refer to the specific Safety Data Sheet provided by the supplier for the most detailed and up-to-date information.

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